

# SAR7334 stability storage temperature

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**Compound Focus:** SAR7334

Cat. No.: S002564

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## Storage & Handling Guidelines

Proper storage is critical for maintaining the stability and efficacy of **SAR7334**. The following table summarizes the key conditions.

Aspect	Specification
Recommended Storage Temperature (Powder)	-20°C [1] [2] [3]
Recommended Storage Temperature (Solution)	-80°C [1] [4]
Storage Condition	Keep container tightly sealed in a cool, well-ventilated area. Protect from direct sunlight and ignition sources [1].
Shelf Life (Powder)	Up to 3 years when stored at -20°C [2] [4].
Shelf Life (Solution)	Up to 2 years at -80°C or 1 year at -20°C [4].
Solubility in DMSO	74 mg/mL (~201 mM) [2] or 100 mM [3] [5]. Note that moisture-absorbing (hygroscopic) DMSO can reduce solubility; use fresh DMSO [2].
Solubility in Water	Insoluble [2] or 100 mM (for the dihydrochloride salt form) [3] [5].

## Troubleshooting Common Issues

Here are solutions to common problems researchers might encounter.

Issue	Possible Cause	Solution & Preventive Measures
<b>Unexpectedly low solubility</b>	DMSO has absorbed moisture from the air.	Use fresh, dry DMSO. Aliquot the DMSO into small, sealed vials for single-use to minimize moisture exposure [2].
<b>Rapid degradation of solution</b>	Solution stored at inappropriately high temperatures or for too long.	For short-term use (up to 1 year), store solutions at -20°C. For long-term storage (up to 2 years), keep solutions at -80°C. Always label vials with the preparation date [1] [4].
<b>Poor activity in cellular assays</b>	Incorrect reconstitution leading to precipitation; target redundancy (TRPC3/C7).	Pre-warm storage buffer and vortex thoroughly during reconstitution. For cellular assays, consider that SAR7334 also inhibits TRPC3 (IC50 = 282 nM) and TRPC7 (IC50 = 226 nM) at higher concentrations [4] [6].
<b>Spills or accidental release</b>	Handling error.	Wear appropriate personal protective equipment (PPE). Absorb spills with a liquid-binding material (e.g., diatomite). Decontaminate surfaces with alcohol and dispose of material according to institutional regulations for hazardous waste [1].

## Experimental Protocols

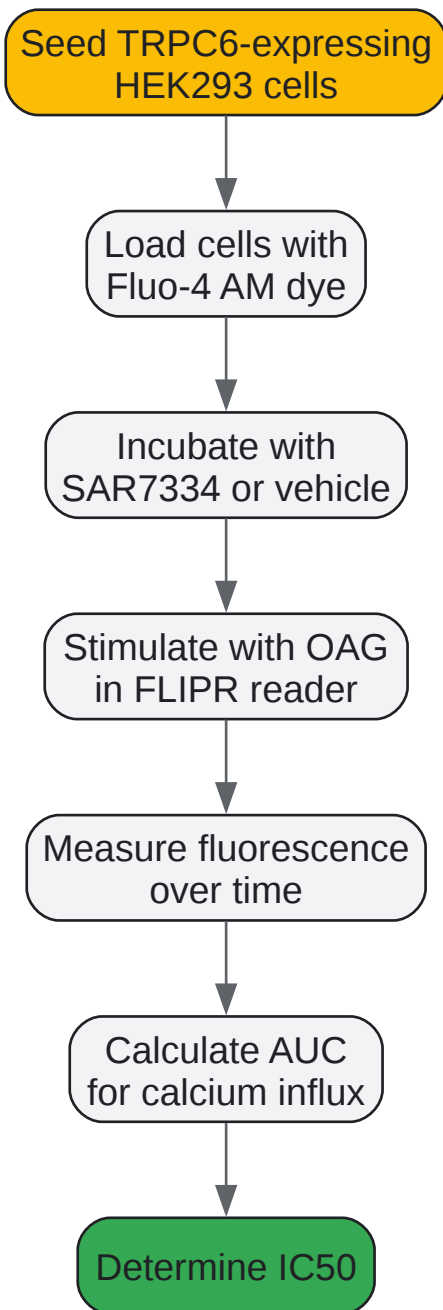
### In Vitro: Calcium Influx Assay

This protocol measures the inhibition of TRPC6-mediated calcium entry using a fluorescent dye [7] [6].

- **Cell Preparation:** Use HEK293 cells stably expressing recombinant human TRPC6. Seed cells onto black-walled, clear-bottom, poly-D-lysine-coated 96-well plates.

- **Dye Loading:** Wash cells with a standard extracellular solution (e.g., 140 mM NaCl, 5.4 mM KCl, 2 mM CaCl<sub>2</sub>, 1 mM MgCl<sub>2</sub>, 10 mM HEPES, 10 mM glucose, pH 7.35). Incubate with a dye solution containing 2 μM Fluo-4 AM and 0.02% pluronic F-127 for 30 minutes at room temperature to allow dye esterification.
- **Compound Incubation:** Rinse cells to remove excess dye. Incubate with standard extracellular solution containing different concentrations of **SAR7334** or vehicle control for 10 minutes.
- **Stimulation and Measurement:** In a fluorometric imaging plate reader (FLIPR), stimulate Ca<sup>2+</sup> entry by applying the diacylglycerol analog **1-oleoyl-2-acetyl-sn-glycerol (OAG)**. Monitor the fluorescence increase over time.
- **Data Analysis:** Quantify the calcium influx by calculating the **Area Under the Curve (AUC)** for the fluorescence response. Plot the AUC against the inhibitor concentration to determine the IC<sub>50</sub> value.

The workflow for this assay is outlined below.



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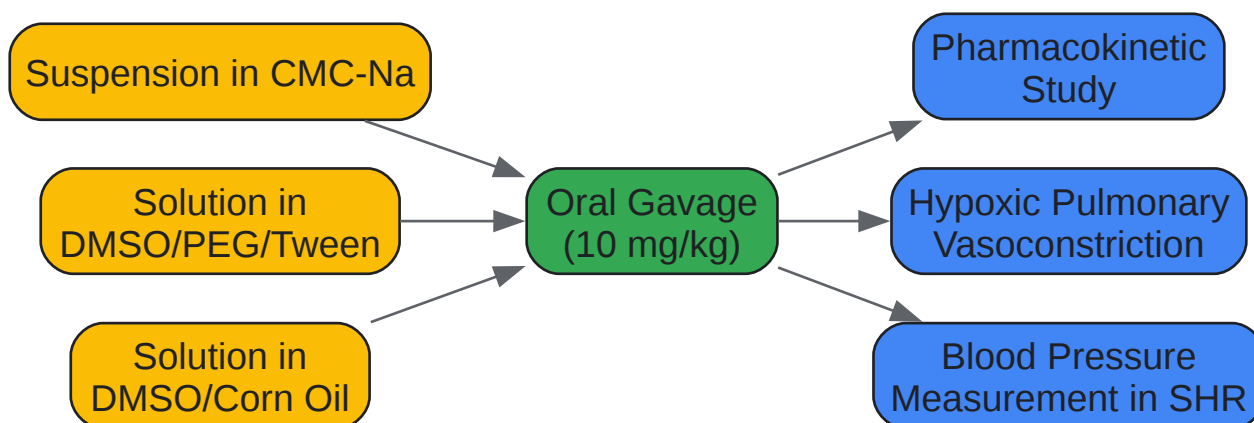
## In Vivo: Formulation and Dosing for Rat Studies

This protocol is adapted from pharmacokinetic and efficacy studies in rats [2] [7] [6].

- **Formulation for Oral Gavage (Suspension):**

- Prepare a **homogeneous suspension** at a concentration of  $\geq 5$  mg/mL using a 0.5-1% Carboxymethyl cellulose sodium salt (CMC-Na) solution [2].
- **Formulation for Oral Gavage (Solution):**
  - Prepare a **clear solution** at 3.75 mg/mL using a vehicle of **5% DMSO, 40% PEG300, 5% Tween-80, and 50% double-distilled water** [2].
  - *Alternative solution:* Prepare at 1.85 mg/mL using **5% DMSO in 95% corn oil** [2].
- **Dosing:**
  - A dose of **10 mg/kg** administered via oral gavage has been used successfully to suppress TRPC6-dependent responses in mouse lung models and for telemetric blood pressure measurement in spontaneously hypertensive rats (SHR) [2] [7] [6].

The relationship between the preparation method and its application in animal studies is summarized in the following diagram.



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## Mechanism of Action & Specificity

**SAR7334** is a potent and bioavailable inhibitor that selectively blocks the Transient Receptor Potential Canonical 6 (TRPC6) channel. It acts by inhibiting TRPC6-mediated cation currents, thereby reducing calcium influx into the cell [2] [6].

The following table details its potency against related TRPC channels, demonstrating its high specificity for TRPC6.

Target	Assay Type	IC50 Value	Citation
TRPC6	Patch-clamp (current)	7.9 nM	[2] [7] [6]
TRPC6	Ca <sup>2+</sup> influx (FLIPR)	9.5 nM	[3] [4] [5]
TRPC3	Ca <sup>2+</sup> influx (FLIPR)	282 nM	[3] [4] [5]
TRPC7	Ca <sup>2+</sup> influx (FLIPR)	226 nM	[3] [4] [5]
TRPC4/TRPC5	Ca <sup>2+</sup> influx	Not affected	[3] [5] [6]

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## References

1. TRCP6 inhibitor(SAR7334)|1333207-63-8|MSDS [dcchemicals.com]
2. SAR7334 | TRP Channel inhibitor | Mechanism [selleckchem.com]
3. SAR 7334 | TRPC Channel Blockers [rndsystems.com]
4. SAR7334 | TRPC6 Inhibitor [medchemexpress.com]
5. SAR 7334 | TRPC Channels [tocris.com]
6. Discovery and pharmacological characterization of a novel ... [pmc.ncbi.nlm.nih.gov]
7. SAR7334 | TRPC6 inhibitor | CAS# 1333210-07-3 [invivochem.com]

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